

what is (1R,2R)-2-PCCA hydrochloride

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Compound of Interest

Compound Name: (1R,2R)-2-PCCA hydrochloride

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An In-Depth Technical Guide to **(1R,2R)-2-PCCA Hydrochloride**: A Potent GPR88 Agonist

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(1R,2R)-2-PCCA hydrochloride**, a potent and selective agonist for the G protein-coupled receptor 88 (GPR88). This document details its chemical properties, mechanism of action, and key experimental data, offering valuable insights for researchers in neuroscience and drug discovery.

Introduction

(1R,2R)-2-PCCA hydrochloride, a diastereomer of 2-PCCA, has emerged as a critical pharmacological tool for studying the function of GPR88, an orphan receptor highly expressed in the striatum.^{[1][2]} Its ability to modulate GPR88 signaling provides a pathway to investigate the receptor's role in various neurological and psychiatric disorders.

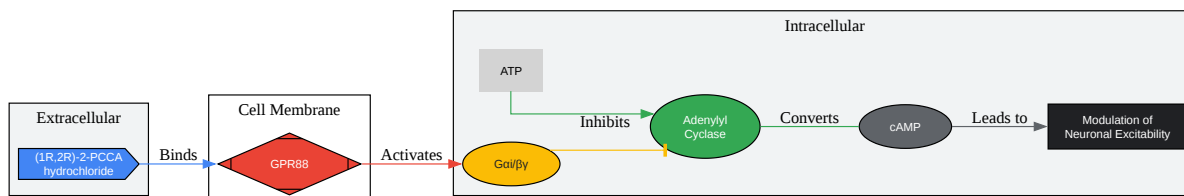
Chemical Properties

Property	Value
IUPAC Name	(1R,2R)-2-(pyridin-2-yl)cyclopropane-1-carboxylic acid --INVALID-LINK--amide hydrochloride
Molecular Formula	C ₃₀ H ₃₈ ClN ₃ O
Molecular Weight	492.1 g/mol
CAS Number	1609563-71-4
Appearance	Solid
Purity	≥98%
Solubility	Soluble in DMSO

Mechanism of Action

(1R,2R)-2-PCCA hydrochloride is a potent agonist of the GPR88 receptor.[1] GPR88 is coupled to the Gαi subunit of the heterotrimeric G protein complex.[3] Upon agonist binding, GPR88 activation leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels.[3] This signaling cascade ultimately modulates neuronal excitability in the striatum.

Signaling Pathway Diagram



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Caption: GPR88 signaling pathway upon agonist binding.

Quantitative Data

The potency of **(1R,2R)-2-PCCA hydrochloride** has been determined in various in vitro assays. The half-maximal effective concentration (EC₅₀) values are summarized below.

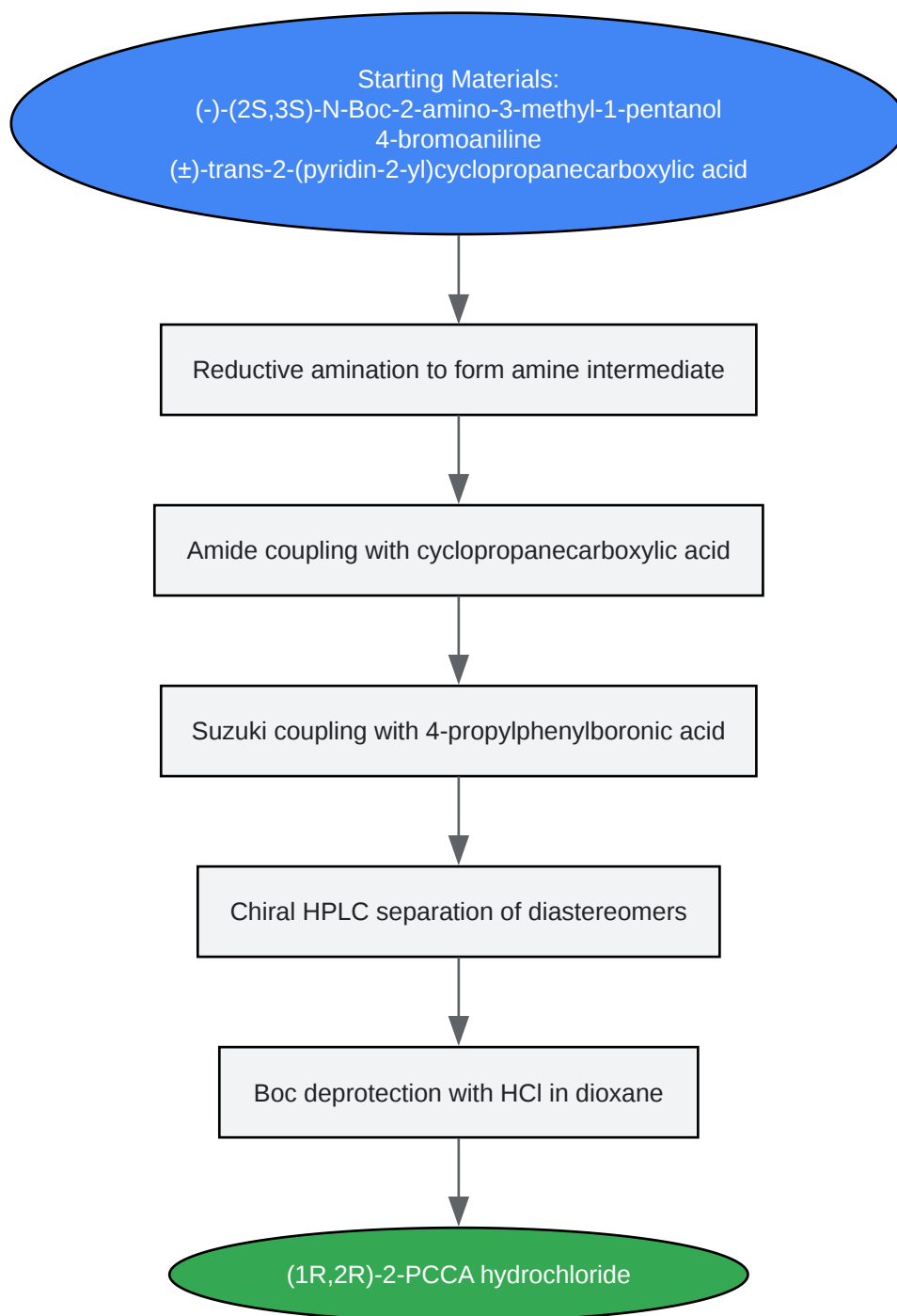
Assay Type	Cell Line	EC ₅₀ (nM)	Reference
GloSensor™ cAMP Assay	HEK293 cells stably expressing human GPR88	603	[2]
LANCE® TR-FRET cAMP Assay	CHO cells expressing human GPR88	56	[4]
Cell-free Assay	Not Applicable	3	[2]

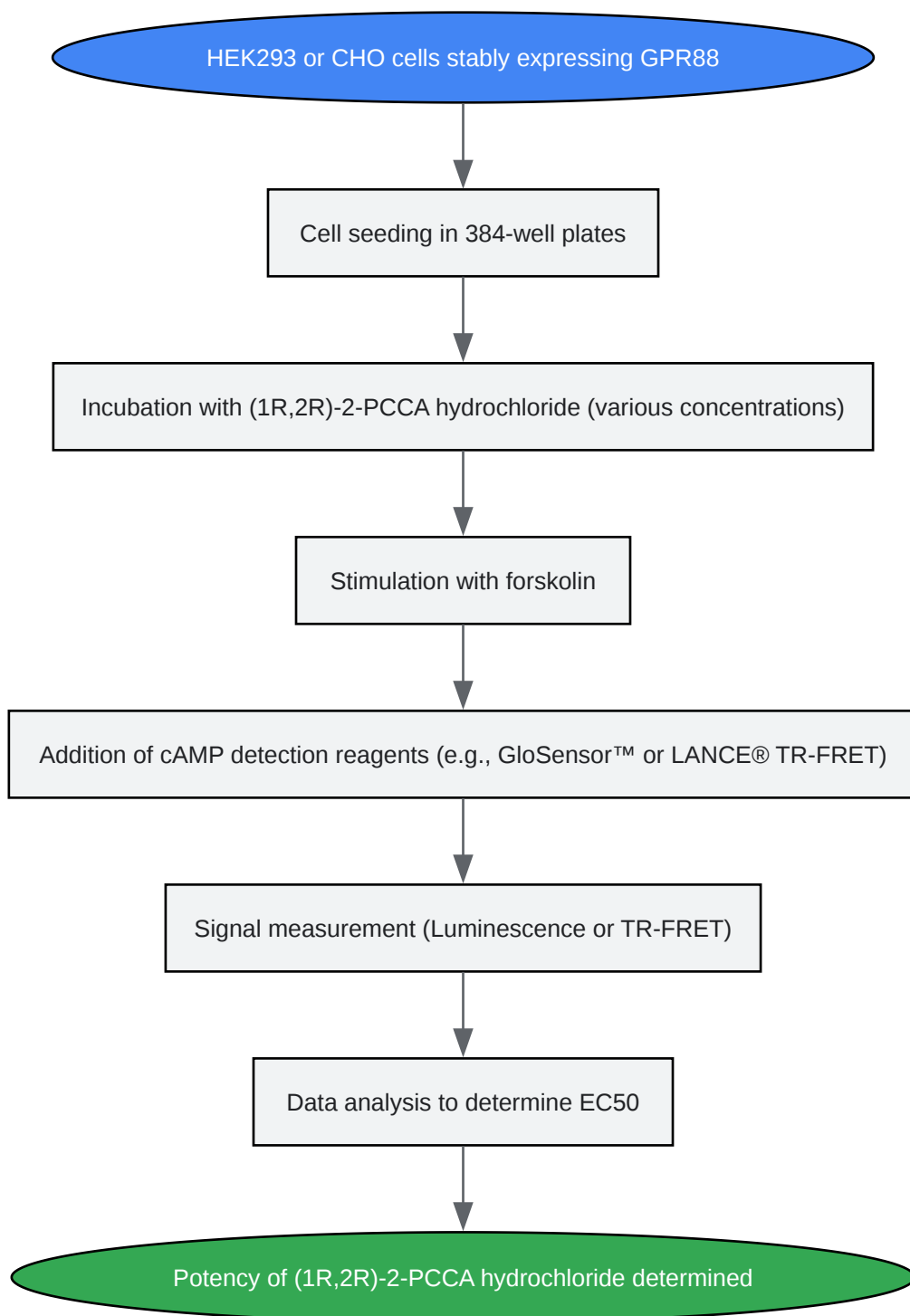
Experimental Protocols

Synthesis of (1R,2R)-2-PCCA hydrochloride

The synthesis of (1R,2R)-2-PCCA and its hydrochloride salt is a multi-step process. A general outline based on published methods is provided below.[5][6]

Experimental Workflow: Synthesis





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